

Diethoxymethylsilane: A Comprehensive Technical Review of its Chemical Properties and Reactivity

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Compound of Interest

Compound Name: Diethoxymethylsilane

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Diethoxymethylsilane (CAS No. 2031-62-1), a versatile organosilicon compound, serves as a crucial intermediate and reagent in a multitude of chemical transformations.^[1] Its unique molecular structure, featuring both hydrolyzable ethoxy groups and a reactive silicon-hydride (Si-H) bond, imparts a distinct profile of chemical properties that are leveraged in various applications, from polymer chemistry to fine chemical synthesis. This technical guide provides an in-depth overview of the chemical properties of **Diethoxymethylsilane**, supported by quantitative data, reaction pathways, and generalized experimental methodologies.

Core Chemical and Physical Properties

Diethoxymethylsilane is a colorless, clear liquid that is sensitive to moisture.^{[2][3]} A summary of its key physical and chemical properties is presented in the tables below for easy reference and comparison.

Physical Properties

Property	Value	Reference
Molecular Formula	C5H14O2Si	[2]
Molecular Weight	134.25 g/mol	[2]
Boiling Point	94-95 °C (lit.)	[2][4]
Melting Point	-98 °C	[2]
Density	0.838 g/mL at 20 °C (lit.)	[2][4]
Refractive Index	1.3760	[2]
Vapor Pressure	0.053-7910 Pa at 25 °C	[2][4]
Flash Point	10 °C	[2]
Autoignition Temperature	245 °C	[5]

Spectroscopic Data

Property	Description	Reference
¹ H NMR	Spectrum available	[6]
IR Spectrum	Data available, indicating key functional groups.	[7][8]
Mass Spectrum	Electron ionization mass spectrum data is available.	[8]

Reactivity and Chemical Behavior

The chemical behavior of **Diethoxymethylsilane** is primarily dictated by the presence of the Si-H bond and the two ethoxy groups attached to the silicon atom. These functionalities make it a reactive compound capable of undergoing a variety of transformations.

Hydrolysis and Polycondensation: **Diethoxymethylsilane** is moisture-sensitive and reacts with water, leading to the hydrolysis of the ethoxy groups to form silanols.[9][10] These silanol intermediates are unstable and readily undergo condensation to form siloxane polymers.[11]

This property is fundamental to its use as a crosslinking agent and in the formation of silicone-based materials.[12]

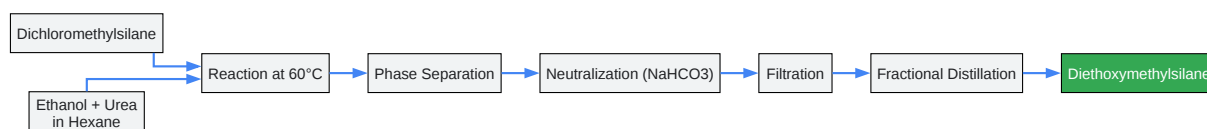
Hydrosilylation: The presence of the Si-H bond allows **Diethoxymethylsilane** to participate in hydrosilylation reactions, which involve the addition of the Si-H bond across a carbon-carbon double or triple bond.[2] This reaction is a powerful tool for the formation of carbon-silicon bonds and is widely used in organic synthesis and polymer chemistry.[13]

Reducing Agent: The hydridic nature of the hydrogen atom in the Si-H bond enables **Diethoxymethylsilane** to act as a mild and selective reducing agent.[5] It is used in the reduction of various functional groups, including carbonyl compounds.[4][14]

Other Reactions: **Diethoxymethylsilane** can also undergo substitution, ester exchange, and halogenation reactions.[1]

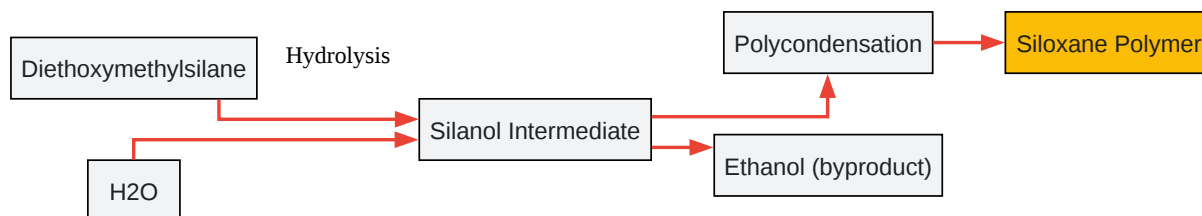
Key Chemical Pathways and Workflows

To visually represent the core chemical transformations of **Diethoxymethylsilane**, the following diagrams have been generated using the DOT language.



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Caption: Synthesis of **Diethoxymethylsilane**.



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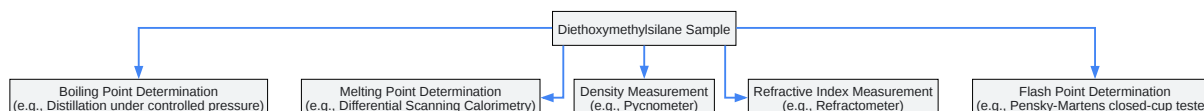
Caption: Hydrolysis and Polycondensation of **Diethoxymethylsilane**.

Experimental Protocols: General Methodologies

While specific, detailed experimental protocols for the determination of every property of **Diethoxymethylsilane** are not readily available in the public domain, the following section outlines the general methodologies employed for characterizing similar silane compounds.

Determination of Physical Properties

A standardized experimental workflow for the determination of key physical properties is depicted below.



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Caption: Experimental workflow for physical property determination.

Boiling Point: The boiling point is typically determined by distillation of the purified liquid under atmospheric or reduced pressure. The temperature at which the liquid and vapor phases are in equilibrium is recorded.

Melting Point: For substances that are solid at room temperature, the melting point is determined. For **Diethoxymethylsilane**, which has a very low melting point, techniques like differential scanning calorimetry (DSC) can be used to measure the temperature of the phase transition from solid to liquid.

Density: The density is measured using a pycnometer or a density meter at a specified temperature, typically 20°C. This involves determining the mass of a known volume of the liquid.

Refractive Index: The refractive index is measured using a refractometer, which determines the extent to which light is bent when it passes through the liquid. This is also measured at a specific temperature.

Flash Point: The flash point is determined using a closed-cup apparatus, such as a Pensky-Martens tester. This is the lowest temperature at which the vapors of the liquid will ignite when an ignition source is introduced.[\[3\]](#)

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectroscopy are used to elucidate the molecular structure of **Diethoxymethylsilane**. The chemical shifts, coupling constants, and integration of the signals provide detailed information about the connectivity of atoms. For silanes, ²⁹Si NMR can also be employed to provide direct information about the silicon environment.

Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present in the molecule. Characteristic absorption bands for Si-H, Si-O-C, and C-H bonds can be observed, confirming the structure of **Diethoxymethylsilane**.[\[8\]](#)

Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the molecule. This information helps to confirm the molecular formula and provides further structural insights.[\[8\]](#)

Safety and Handling

Diethoxymethylsilane is a highly flammable liquid and vapor.[\[3\]](#)[\[15\]](#) It is also a skin and eye irritant.[\[15\]](#) Due to its moisture sensitivity, it should be stored under an inert atmosphere in a

tightly closed container in a dry and well-ventilated place.[3] Incompatible materials include strong oxidizing agents, acids, and bases.[16] Hazardous decomposition products include carbon monoxide, carbon dioxide, and silicon dioxide.[3] Appropriate personal protective equipment, including safety goggles, gloves, and respiratory protection, should be worn when handling this chemical.[15]

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